

1-benzyl-1H-benzimidazol-5-amine chemical properties and structure

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Compound of Interest

Compound Name: 1-benzyl-1H-benzimidazol-5-amine

Cat. No.: B1269451

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An In-depth Technical Guide to 1-benzyl-1H-benzimidazol-5-amine

This technical guide provides a comprehensive overview of the chemical properties, structure, and potential biological activities of **1-benzyl-1H-benzimidazol-5-amine**. The information is intended for researchers, scientists, and professionals in the field of drug development and chemical research.

Chemical Properties and Structure

1-benzyl-1H-benzimidazol-5-amine is a heterocyclic aromatic compound belonging to the benzimidazole class. The core structure consists of a fused benzene and imidazole ring, with a benzyl group substituted at the N1 position of the imidazole ring and an amine group at the 5-position of the benzene ring. This substitution pattern, particularly the lipophilic benzyl group, is known to influence the molecule's biological efficacy.^[1]

Physicochemical Properties

The key physicochemical properties of **1-benzyl-1H-benzimidazol-5-amine** are summarized in the table below.

Property	Value	Source
IUPAC Name	1-benzyl-1H-benzimidazol-5-amine	[2]
Molecular Formula	C ₁₄ H ₁₃ N ₃	[2]
Molecular Weight	223.27 g/mol	[2]
CAS Number	26530-89-2	[2]
Topological Polar Surface Area	43.8 Å ²	[2]
XLogP3	2.4	[2]

Chemical Structure

The 2D chemical structure of **1-benzyl-1H-benzimidazol-5-amine** is depicted below. The benzimidazole ring system is essentially planar.[3]

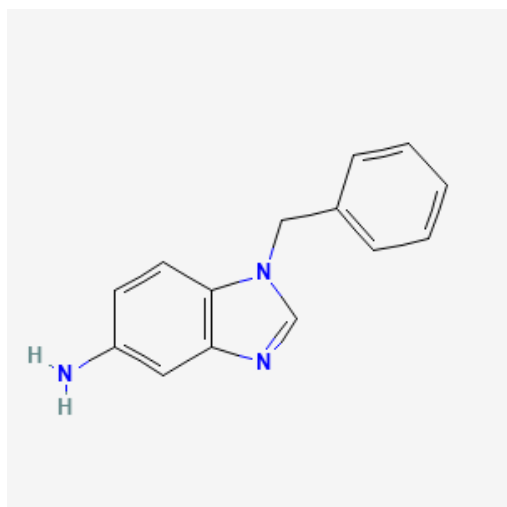


Image Source: PubChem CID 1089058[2]

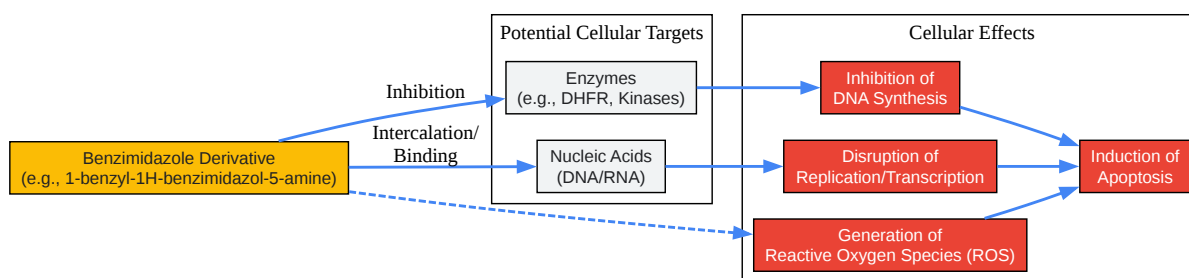
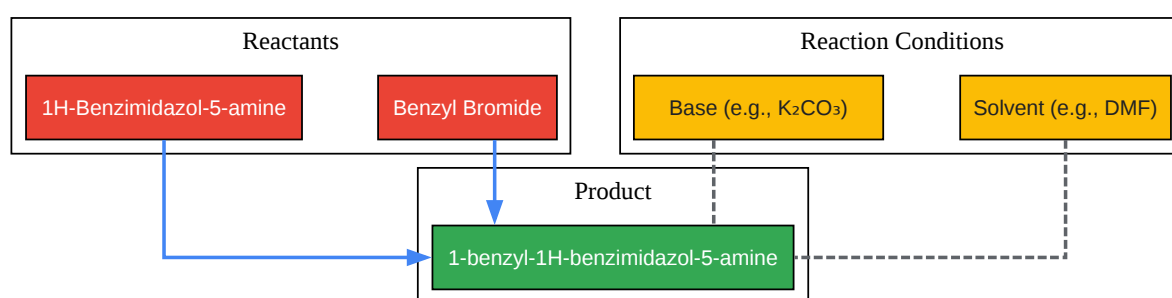
Synthesis and Experimental Protocols

While a specific, detailed experimental protocol for the synthesis of **1-benzyl-1H-benzimidazol-5-amine** is not readily available in the provided search results, a plausible synthetic route can be inferred from established methods for preparing N-substituted

benzimidazoles. A common strategy involves the N-alkylation of a pre-formed benzimidazole core.^{[1][4][5]}

Proposed Synthesis Workflow

A likely synthetic pathway would involve the reaction of 1H-benzimidazol-5-amine with a benzyl halide, such as benzyl bromide, in the presence of a base.



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References

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